

Personal protective equipment for handling Coixol

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Compound of Interest

Compound Name: Coixol

Cat. No.: B1215178

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Essential Safety & Handling Guide: Coixol

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This document provides crucial safety and logistical information for laboratory professionals handling **Coixol** (also known as 6-Methoxy-2-benzoxazolinone or 6-MBOA). **Coixol** is a naturally occurring polyphenol extracted from Coix seeds.^{[1][2]} While it is investigated for its antibacterial and antitumor activities, appropriate safety measures are essential to mitigate risks associated with its handling.^{[1][2]}

Hazard Identification & Physicochemical Properties

Coixol is a white-like or light tan powder.^[1] While comprehensive toxicological data is limited, the primary hazards are related to dust inhalation and direct contact with skin and eyes.^[1] Standard safety descriptions advise against breathing the dust and avoiding skin and eye contact.^[1]

Quantitative Data Summary

The following table summarizes key physicochemical properties for **Coixol** (CAS: 532-91-2).

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₈ H ₇ NO ₃ | [1][3] |
| Molar Mass | 165.15 g/mol | [1][3] |
| Appearance | White-like / light tan powder | [1] |
| Melting Point | 151-156°C | [1] |
| Solubility | Soluble in DMSO (≥30 mg/mL), methanol, ethanol | [1][3] |
| Storage | Sealed in a dry place at room temperature or -20°C for long-term | [1][2] |

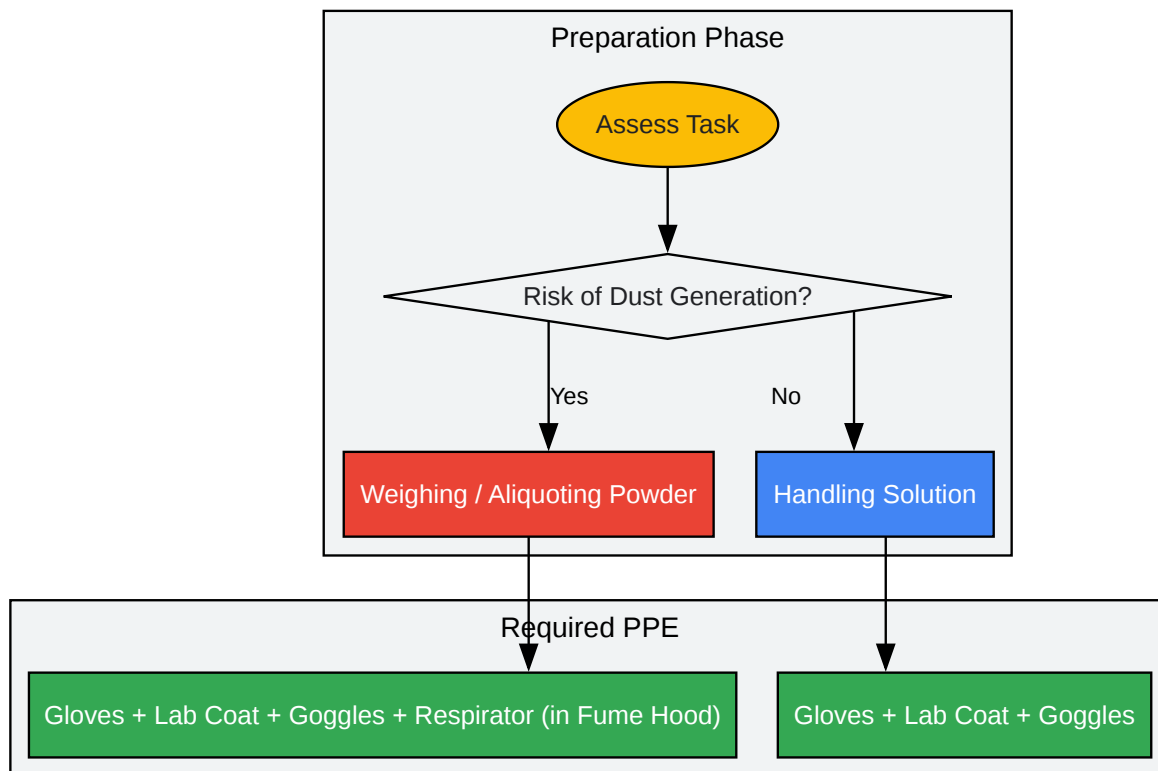
Note: Occupational Exposure Limits (OELs) have not been established for **Coixol**. A conservative approach to handling is strongly recommended.

Personal Protective Equipment (PPE)

A risk assessment should always precede handling. The following PPE is mandatory to prevent exposure.

- **Hand Protection:** Chemical-resistant gloves (e.g., Nitrile) must be worn. Change gloves immediately if they become contaminated.
- **Eye/Face Protection:** ANSI-approved safety glasses with side shields or chemical safety goggles are required.
- **Skin and Body Protection:** A standard laboratory coat is required. Ensure it is fully buttoned. Avoid exposed skin.
- **Respiratory Protection:** If there is a risk of generating dust, a NIOSH-approved respirator (e.g., N95) is required. All weighing and aliquoting of the powder form should be performed in a certified chemical fume hood or ventilated enclosure.

PPE Selection Workflow



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Caption: Workflow for selecting appropriate PPE based on the handling task.

Handling, Storage, and Disposal Plan

3.1. Standard Handling Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution from solid **Coixol**.

Materials:

- **Coixol** powder (CAS: 532-91-2)
- Anhydrous DMSO
- Calibrated analytical balance

- Chemical fume hood
- Appropriate PPE (respirator required)
- Sterile microcentrifuge tubes or vials

Procedure:

- Preparation: Don all required PPE. Perform all operations involving **Coixol** powder inside a certified chemical fume hood to prevent inhalation.
- Weighing: Tare a suitable vial (e.g., 1.5 mL microcentrifuge tube) on the analytical balance. Carefully weigh out 1.65 mg of **Coixol** powder into the vial. Calculation: $165.15 \text{ g/mol (M.Wt)} \times 0.010 \text{ mol/L (10 mM)} \times 0.001 \text{ L (1 mL)} = 0.00165 \text{ g} = 1.65 \text{ mg}$.
- Solubilization: Add 1.0 mL of anhydrous DMSO to the vial containing the **Coixol** powder.
- Mixing: Cap the vial securely. Vortex or sonicate the solution until all solid is completely dissolved.[4] Visually inspect to ensure no particulates remain.
- Labeling & Storage: Clearly label the vial with the compound name (**Coixol**), concentration (10 mM in DMSO), preparation date, and your initials. For long-term storage, store the stock solution at -20°C or -80°C.[2]

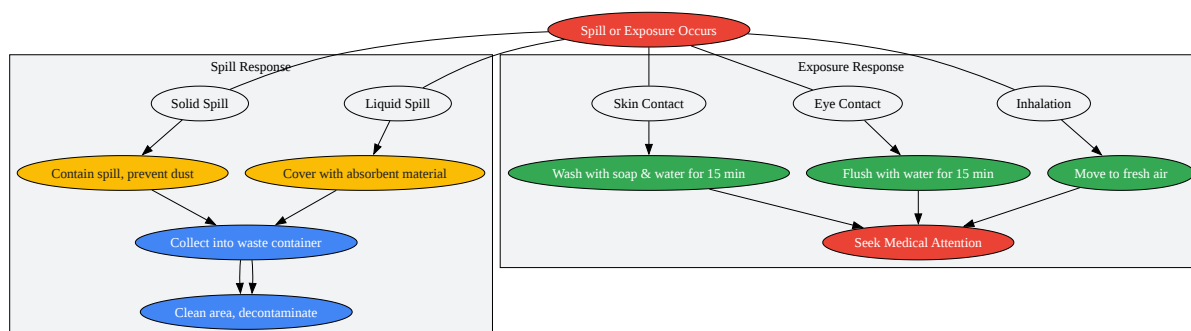
3.2. Storage Plan

- Solid Form: Keep the container tightly sealed in a dry, cool, and well-ventilated area.[3] Room temperature is acceptable for short-term storage.[1]
- Solution Form: Stock solutions in DMSO can be stored at -20°C for up to one year or -80°C for up to two years.[2] Avoid repeated freeze-thaw cycles.

3.3. Disposal Plan All **Coixol** waste, including empty containers, contaminated PPE, and unused solutions, must be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in regular trash. Follow all local, state, and federal regulations for chemical waste disposal.

Spill and Exposure Protocol

Immediate and correct response is critical in the event of a spill or exposure.



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